

Introduction: The Role of a Privileged Scaffold in Modern Drug Discovery

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Compound of Interest

Compound Name: **5-Chloro-2-(methylthio)pyrimidine**

Cat. No.: **B1599195**

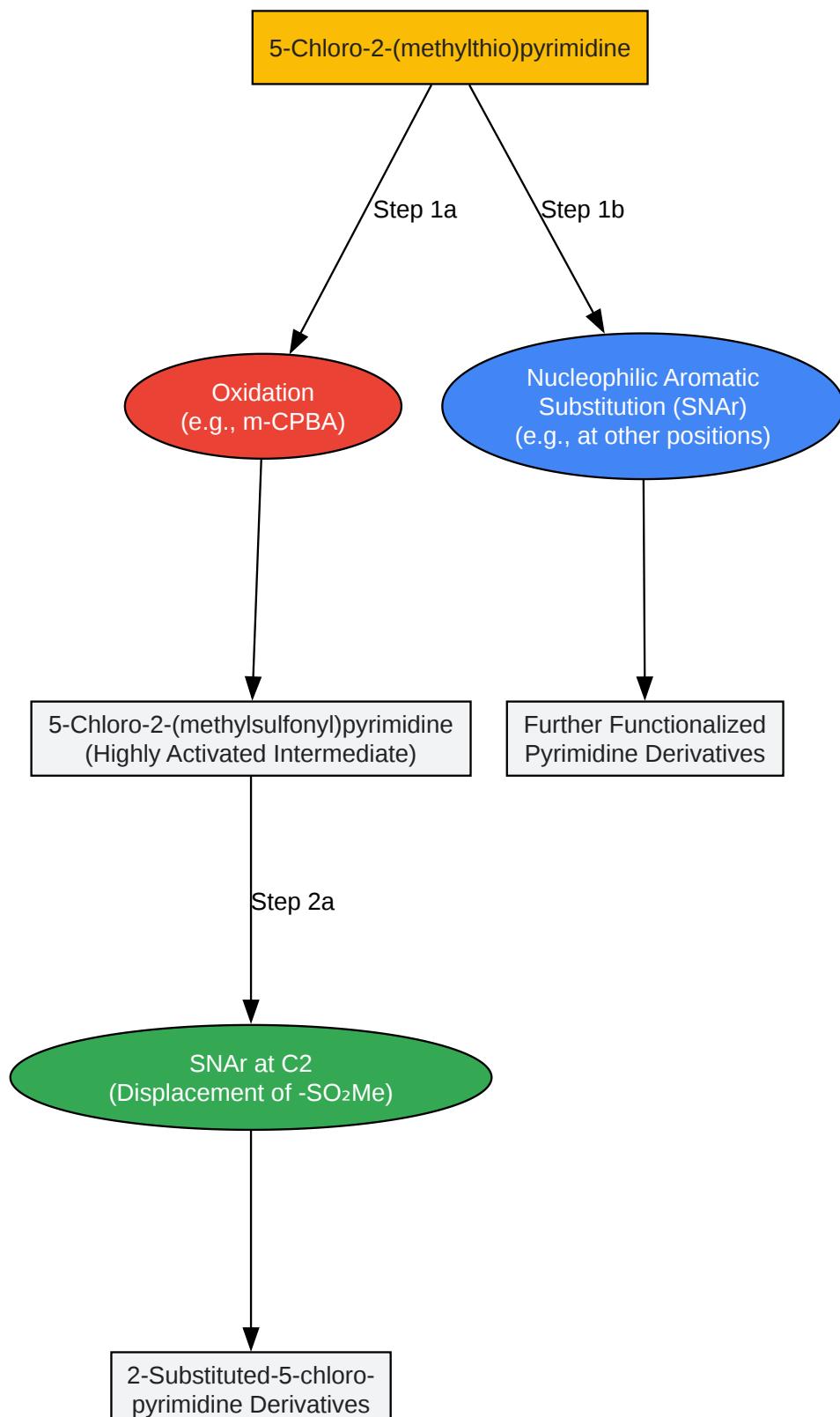
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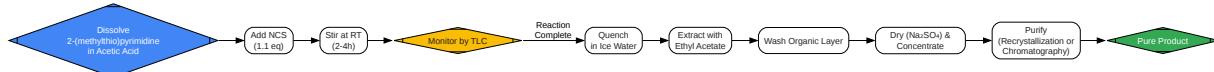
In the landscape of medicinal chemistry, the pyrimidine core stands as a "privileged scaffold"—a molecular framework that consistently appears in a multitude of biologically active compounds and FDA-approved drugs.^[1] Its unique electronic properties and ability to form multiple hydrogen bonds make it an ideal anchor for designing molecules that interact with biological targets. Within this important class of heterocycles, **5-Chloro-2-(methylthio)pyrimidine** emerges as a particularly valuable and versatile building block.

This technical guide provides researchers, scientists, and drug development professionals with a comprehensive overview of the core physical, chemical, and safety properties of **5-Chloro-2-(methylthio)pyrimidine**. Beyond a simple recitation of data, this document delves into the causality behind its reactivity, provides field-proven protocols for its use, and offers expert projections on its analytical characterization. Understanding these fundamental properties is paramount for leveraging this compound to its full potential in the synthesis of novel therapeutic agents, including inhibitors for targets such as GSK3 β and HIV reverse transcriptase.^[2]

Core Compound Identification and Structure

Precise identification is the cornerstone of chemical synthesis and analysis. **5-Chloro-2-(methylthio)pyrimidine** is unambiguously defined by the following identifiers.





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References

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- 2. 5-Chloro-2-(methylthio)pyrimidine-4-carboxylic acid CAS#: 61727-33-1
[m.chemicalbook.com]
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